

2-Amino-5-methoxybenzenesulfonic acid solubility data

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Compound of Interest

Compound Name: 2-Amino-5-methoxybenzenesulfonic acid

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An In-depth Technical Guide to the Solubility of **2-Amino-5-methoxybenzenesulfonic Acid**

Authored by a Senior Application Scientist

This guide provides a comprehensive framework for researchers, scientists, and drug development professionals to determine and understand the solubility of **2-Amino-5-methoxybenzenesulfonic acid** (CAS: 13244-33-2). Given the scarcity of published quantitative solubility data for this compound, this document emphasizes robust experimental design, methodological rigor, and the principles of data validation. We will proceed from foundational physicochemical properties to detailed protocols for quantitative analysis, empowering the user to generate reliable solubility data for their specific applications.

Introduction to 2-Amino-5-methoxybenzenesulfonic Acid

2-Amino-5-methoxybenzenesulfonic acid is an important chemical intermediate, notably used in the synthesis of dyes.^[1] Its molecular structure, featuring an aromatic ring substituted with a sulfonic acid group, an amino group, and a methoxy group, imparts a unique combination of acidic, basic, and polar characteristics. Understanding its solubility is paramount for a variety of applications, including:

- Process Chemistry: Optimizing reaction conditions, controlling crystallization, and designing efficient purification strategies.
- Formulation Science: Developing stable solutions or suspension formulations.
- Analytical Chemistry: Preparing standards and selecting appropriate solvents for chromatographic analysis.

This guide provides the necessary protocols to systematically characterize the solubility of this compound in aqueous and organic solvent systems.

Physicochemical Properties and Predicted Solubility Behavior

A compound's solubility is intrinsically linked to its structural and physical properties. The key characteristics of **2-Amino-5-methoxybenzenesulfonic acid** are summarized below.

Table 1: Physicochemical Properties of **2-Amino-5-methoxybenzenesulfonic Acid**

Property	Value	Source(s)
IUPAC Name	2-amino-5-methoxybenzenesulfonic acid	[2][3]
CAS Number	13244-33-2	[4][5]
Molecular Formula	C ₇ H ₉ NO ₄ S	[2][4]
Molecular Weight	203.22 g/mol	[2][4]
Predicted XlogP	0.5	[6]
Water Solubility	No information available	[7]
Solubility in other solvents	No information available	[7]

Expert Insights into Predicted Solubility:

The structure of **2-Amino-5-methoxybenzenesulfonic acid** suggests complex solubility behavior. The sulfonic acid group (-SO₃H) is strongly acidic and hydrophilic, while the amino

group (-NH₂) is basic. This amphoteric nature means the molecule's net charge and, consequently, its solubility in aqueous media will be highly dependent on pH.

- In acidic solutions (low pH): The amino group will be protonated (-NH₃⁺), resulting in a positively charged species.
- In basic solutions (high pH): The sulfonic acid group will be deprotonated (-SO₃⁻), resulting in a negatively charged species.
- At the isoelectric point: The molecule will exist predominantly as a zwitterion (-NH₃⁺ and -SO₃⁻), which often corresponds to the point of minimum aqueous solubility.

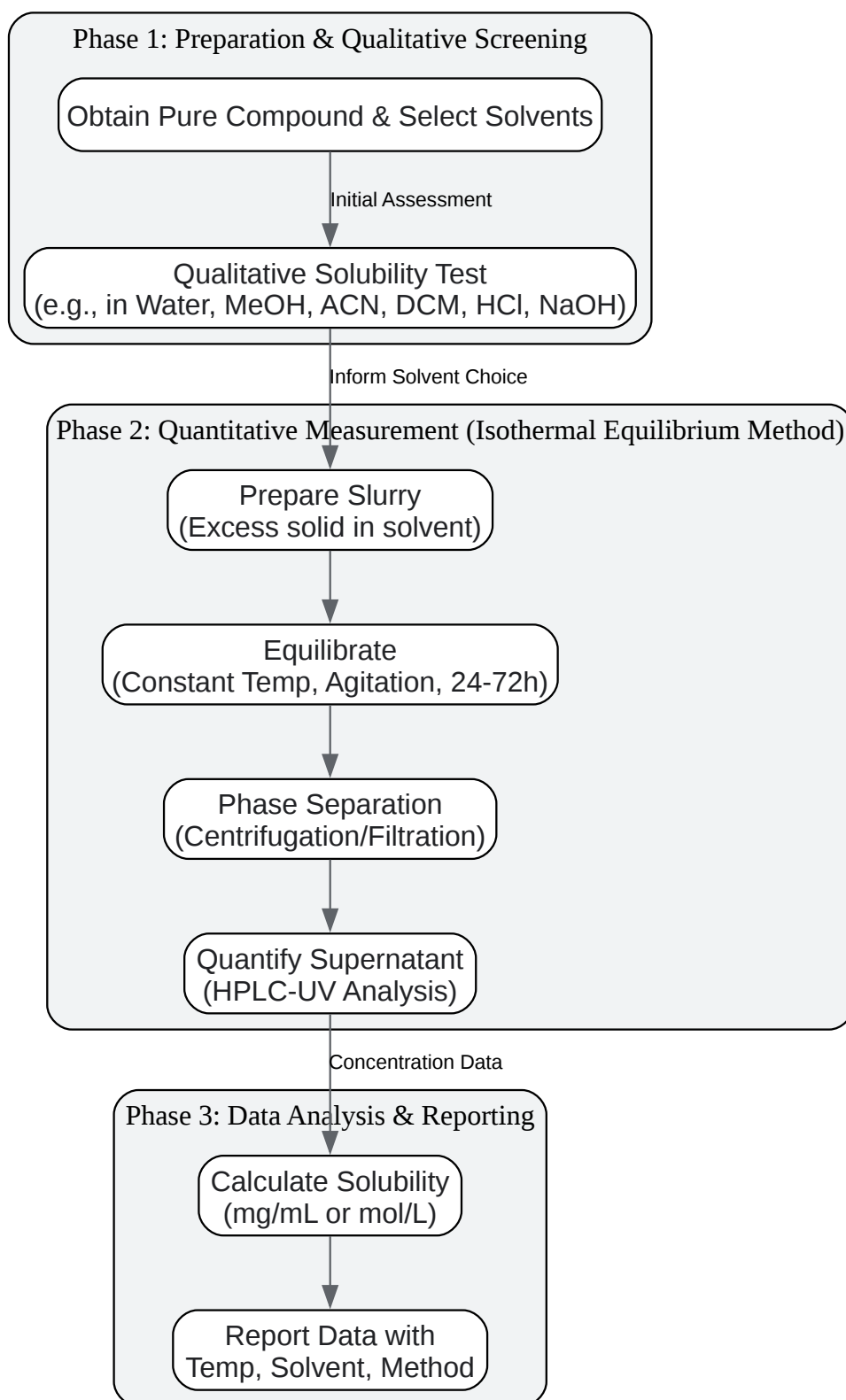
The presence of the polar methoxy group and the potential for hydrogen bonding further complicate predictions. Solubility in organic solvents is expected to be limited, particularly in non-polar solvents, due to the highly polar sulfonic acid moiety. A related compound, 4-Amino-5-methoxy-2-methylbenzenesulfonic acid, is noted to be only slightly soluble in heated water and heated DMSO, reinforcing this expectation.^[8]

A Systematic Approach to Solubility Determination

A multi-step approach, beginning with qualitative assessment and progressing to precise quantitative measurement, is the most reliable strategy. This ensures an efficient use of resources and provides a comprehensive solubility profile.

Logical Workflow for Solubility Profiling

The following workflow provides a systematic path for characterizing the solubility of **2-Amino-5-methoxybenzenesulfonic acid**.



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Caption: A systematic workflow for determining compound solubility.

Detailed Experimental Protocols

The following protocols are designed to be self-validating, ensuring the generation of trustworthy and reproducible data.

Protocol 1: Qualitative Solubility Assessment

Objective: To rapidly estimate the solubility of **2-Amino-5-methoxybenzenesulfonic acid** in a range of representative solvents. This informs the selection of solvents for quantitative analysis.

Materials:

- **2-Amino-5-methoxybenzenesulfonic acid**
- Vials (e.g., 2 mL glass vials)
- Vortex mixer
- Solvents: Purified Water, Methanol, Acetonitrile, Dichloromethane, 1 M HCl, 1 M NaOH.

Procedure:

- Preparation: Add approximately 1-2 mg of the compound to a tared vial.
- Solvent Addition: Add 100 μ L of the first solvent.
- Mixing: Cap the vial and vortex vigorously for 1-2 minutes.
- Observation: Visually inspect the vial for any undissolved solid.
- Incremental Addition: If the solid dissolves completely, add another 1-2 mg of the compound and repeat steps 3-4. If the solid does not dissolve, add another 400 μ L of solvent (for a total of 500 μ L) and vortex again.
- Classification: Classify the solubility based on visual observation as described in Table 2.
- Repeat: Repeat the process for each solvent.

Table 2: Solubility Classification

Classification	Approximate Concentration Range (mg/mL)
Very Soluble	> 100
Freely Soluble	10 - 100
Soluble	1 - 10
Slightly Soluble	0.1 - 1
Insoluble	< 0.1

Causality: This tiered approach allows for a rapid assessment without wasting compound. Using acidic and basic solutions is critical to probe the amphoteric nature of the molecule.^[9]

Protocol 2: Quantitative Isothermal Equilibrium Solubility

Objective: To precisely measure the thermodynamic equilibrium solubility of the compound in a specific solvent at a controlled temperature.

Materials:

- **2-Amino-5-methoxybenzenesulfonic acid**
- Thermostatically controlled shaker/incubator
- Calibrated thermometer
- Centrifuge
- Syringe filters (e.g., 0.22 μ m PTFE or PVDF, pre-tested for non-leaching)
- HPLC system with UV detector

Procedure:

- **System Preparation:** Set the shaker/incubator to the desired temperature (e.g., 25 °C). Allow it to equilibrate.
- **Slurry Formation:** Add an excess amount of **2-Amino-5-methoxybenzenesulfonic acid** to a vial (ensure solid remains undissolved, e.g., ~10 mg/mL). Add a known volume of the chosen solvent (e.g., 2 mL).
- **Equilibration:** Seal the vial tightly and place it in the shaker. Agitate the slurry for a sufficient time to reach equilibrium. A duration of 24-48 hours is typically adequate, but 72 hours should be tested to confirm that the measured concentration does not change, ensuring true equilibrium has been reached.
- **Phase Separation:** Remove the vial from the shaker. To separate the saturated supernatant from the excess solid, centrifuge the vial at high speed (e.g., 10,000 x g for 10 minutes).
- **Sample Collection:** Immediately after centrifugation, carefully draw the supernatant using a syringe and filter it through a 0.22 µm syringe filter into a clean HPLC vial. This step must be performed quickly to avoid temperature fluctuations that could alter solubility.
- **Dilution:** Accurately dilute the filtered supernatant with the mobile phase to a concentration that falls within the linear range of the HPLC calibration curve.
- **Quantification:** Analyze the diluted sample using the validated HPLC method described below.

Protocol 3: Quantification by HPLC-UV

Objective: To accurately determine the concentration of dissolved **2-Amino-5-methoxybenzenesulfonic acid** in the saturated supernatant. Reverse-phase HPLC is well-suited for analyzing this type of aromatic sulfonic acid.[\[10\]](#)

Instrumentation & Conditions:

- **HPLC System:** Standard system with a UV detector.
- **Column:** C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).

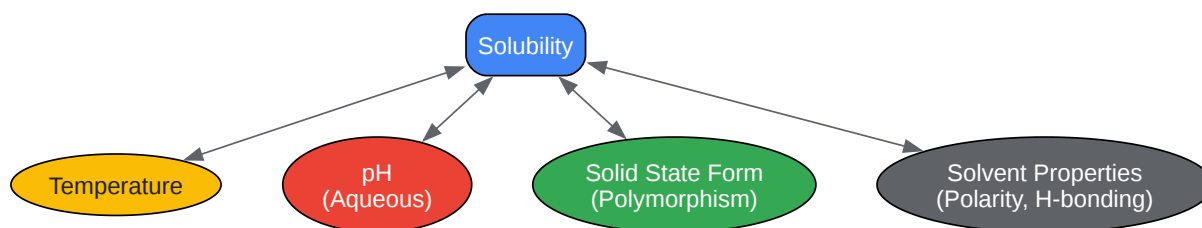
- Mobile Phase: An isocratic or gradient mixture of an aqueous buffer and an organic modifier. A good starting point is:
 - Solvent A: 0.1% Phosphoric Acid in Water
 - Solvent B: Acetonitrile
 - Composition: 80% A / 20% B (adjust as needed for optimal retention and peak shape).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Detection Wavelength: Scan for maximum absorbance between 200-400 nm; a wavelength around 254 nm is a common starting point for aromatic compounds.
- Column Temperature: 30 $^{\circ}$ C.

Procedure:

- Calibration Standards: Prepare a series of at least five calibration standards of **2-Amino-5-methoxybenzenesulfonic acid** of known concentrations in the mobile phase.
- Calibration Curve: Inject the standards and construct a calibration curve by plotting the peak area against concentration. The curve must have a correlation coefficient (R^2) of ≥ 0.999 for acceptance.
- Sample Analysis: Inject the diluted supernatant sample.
- Concentration Calculation: Use the peak area of the sample and the regression equation from the calibration curve to calculate the concentration in the diluted sample.
- Final Solubility Calculation: Multiply the calculated concentration by the dilution factor to determine the final solubility of the compound in the solvent.

Factors Influencing Solubility

The experimental conditions must be tightly controlled, as several factors can significantly impact the measured solubility of **2-Amino-5-methoxybenzenesulfonic acid**.



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Caption: Key factors influencing compound solubility.

- **Temperature:** Solubility is temperature-dependent. The dissolution of most solids is an endothermic process, meaning solubility increases with temperature. It is critical to report solubility data with the corresponding temperature.
- **pH (Aqueous Systems):** As an amphoteric substance, the solubility of **2-Amino-5-methoxybenzenesulfonic acid** in water will be lowest at its isoelectric point and increase significantly at higher and lower pH values.
- **Polymorphism:** Different crystalline forms (polymorphs) of the same compound can exhibit different solubilities. The most stable polymorph will have the lowest solubility. It is crucial to characterize the solid form used in the experiment.

Conclusion

This guide presents a robust, scientifically-grounded framework for determining the solubility of **2-Amino-5-methoxybenzenesulfonic acid**. By following the detailed protocols for qualitative screening, quantitative equilibrium measurement, and HPLC analysis, researchers can generate reliable and accurate data. The emphasis on understanding the underlying physicochemical principles and controlling experimental variables ensures the trustworthiness of the results, providing a solid foundation for process development, formulation, and further research.

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- To cite this document: BenchChem. [2-Amino-5-methoxybenzenesulfonic acid solubility data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084394#2-amino-5-methoxybenzenesulfonic-acid-solubility-data]

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